

Solubility of Dienogest-d4 in different organic solvents

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An In-depth Technical Guide to the Solubility of **Dienogest-d4** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific solubility data for **Dienogest-d4** is not readily available in the public domain. This guide provides solubility data for the non-deuterated form, Dienogest, which is expected to have very similar solubility characteristics due to the minor structural difference. **Dienogest-d4** is a deuterium-labeled version of Dienogest, primarily used as an internal standard in quantitative analysis.

Introduction

Dienogest is a synthetic progestogen used in oral contraceptives and for the treatment of endometriosis.[1][2][3] **Dienogest-d4** is its stable isotope-labeled counterpart, essential for use as an internal standard in analytical methodologies such as liquid chromatography-mass spectrometry (LC-MS) to ensure accurate quantification.[4] Understanding the solubility of **Dienogest-d4** in various organic solvents is critical for the development of analytical methods, formulation studies, and in vitro and in vivo experiments. This guide summarizes the available solubility data for Dienogest and provides detailed experimental protocols for solubility determination.

Core Concepts in Solubility



The solubility of a compound is a fundamental physicochemical property that influences its bioavailability and formulability. For a compound like **Dienogest-d4**, solubility in organic solvents is particularly relevant for:

- Stock Solution Preparation: High solubility is desirable for preparing concentrated stock solutions for various assays.
- Chromatographic Analysis: Solubility in the mobile phase is crucial for methods like High-Performance Liquid Chromatography (HPLC).[3][5]
- Formulation Development: Understanding solubility helps in selecting appropriate solvent systems for drug delivery.

Solubility of Dienogest in Organic Solvents

The following table summarizes the known solubility of Dienogest in common organic solvents. This data is intended to serve as a strong proxy for the solubility of **Dienogest-d4**.

Organic Solvent	Solubility (mg/mL)	Solubility (mM)	Remarks
Dimethyl Sulfoxide (DMSO)	62	199.08	High solubility, suitable for stock solutions.[2]
Ethanol	~20	~64.2	Good solubility.[1]
Dimethylformamide (DMF)	~2	~6.4	Moderate solubility.[1]
Acetonitrile	-	-	Used as a mobile phase component in HPLC, suggesting good solubility.[3][5]
Methanol	-	-	Used in combination with water for analytical methods, indicating solubility.[5]



Note: The molecular weight of Dienogest is 311.42 g/mol . The molecular weight of **Dienogest-d4** is approximately 315.45 g/mol . This minor difference is not expected to significantly impact molar solubility.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for drug development and research. The following are general protocols that can be adapted for determining the solubility of **Dienogest-d4**.

Thermodynamic (Equilibrium) Solubility Assay

This method determines the equilibrium concentration of a compound in a solvent and is considered the gold standard for solubility measurement.

Methodology:

- Preparation: Add an excess amount of Dienogest-d4 powder to a known volume of the selected organic solvent in a clear glass vial.
- Equilibration: Seal the vial and agitate it at a constant temperature (e.g., 25°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. Mechanical shaking or stirring is recommended.
- Phase Separation: After equilibration, allow the suspension to settle. Centrifuge the sample at a high speed to pellet the undissolved solid.
- Sampling: Carefully collect an aliquot of the clear supernatant.
- Quantification: Dilute the supernatant with a suitable solvent and determine the concentration of **Dienogest-d4** using a validated analytical method, such as UV-Vis spectrophotometry or HPLC.[6][7]
- Calculation: The solubility is reported as the concentration of the saturated solution (e.g., in mg/mL or mM).

Kinetic Solubility Assay



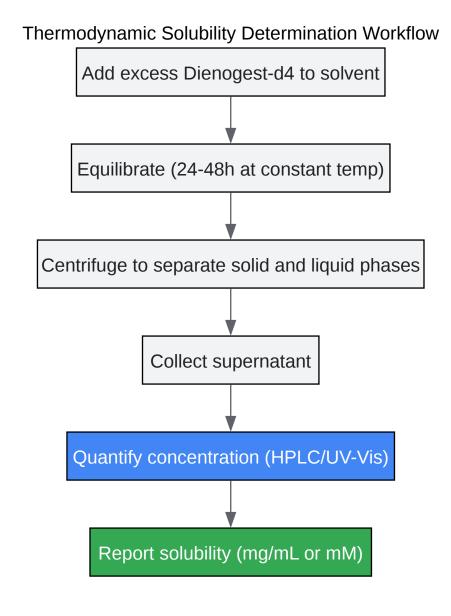
This high-throughput method is often used in early drug discovery to estimate solubility. It measures the concentration at which a compound precipitates from a solution when added from a concentrated stock (usually in DMSO).

Methodology:

- Stock Solution: Prepare a high-concentration stock solution of Dienogest-d4 in DMSO (e.g., 10-20 mM).
- Serial Dilution: In a multi-well plate, perform serial dilutions of the stock solution with the target organic solvent.
- Precipitation Induction: Observe the wells for the formation of precipitate. This can be done visually or using automated nephelometry or turbidimetry.
- Solubility Determination: The kinetic solubility is the highest concentration at which no precipitate is observed.

Visualizing Experimental Workflows Thermodynamic Solubility Workflow





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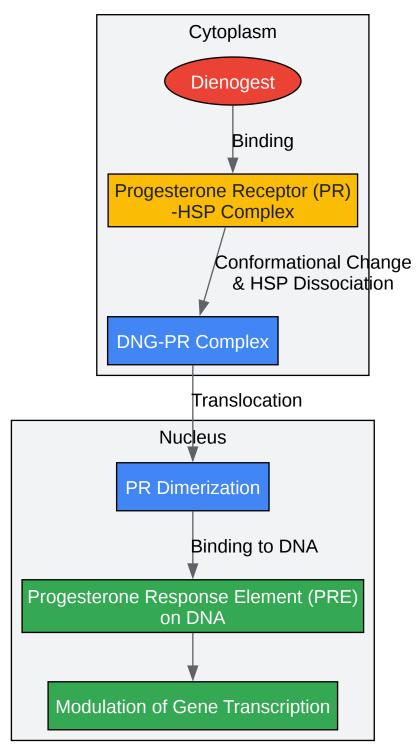
Caption: Workflow for thermodynamic solubility determination.

Progesterone Receptor Signaling

Dienogest acts as a progesterone receptor (PR) agonist. While a specific signaling pathway for **Dienogest-d4** is not detailed, it is expected to follow the general mechanism of progesterone receptor activation.



General Progesterone Receptor Signaling Pathway



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Caption: Simplified signaling pathway of Dienogest via the Progesterone Receptor.



Conclusion

While specific solubility data for **Dienogest-d4** remains to be formally published, the data available for Dienogest provides a reliable estimate for researchers and scientists. The solubility in DMSO and ethanol is sufficient for the preparation of stock solutions for most research applications. For novel solvent systems or specific formulation requirements, the experimental protocols outlined in this guide can be employed to determine the precise solubility of **Dienogest-d4**. Understanding these solubility characteristics is a critical step in the robust development and application of analytical methods and formulations involving this stable isotope-labeled standard.

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